

adjusting ABTS radical absorbance to 0.7 for assay

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Compound of Interest

Compound Name: *ABTS diammonium salt*

Cat. No.: *B7809020*

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Technical Support Center: ABTS Assay

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in successfully performing the 2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) (ABTS) antioxidant assay. The primary focus is on the critical step of adjusting the ABTS radical cation (ABTS•+) absorbance to the target value of 0.70 ± 0.02 at 734 nm.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

This section addresses common issues encountered during the ABTS assay, particularly concerning the adjustment of the radical's absorbance.

Q1: My initial ABTS radical solution has an absorbance much higher than 0.7. What should I do?

A1: This is the expected outcome after the initial incubation of ABTS with potassium persulfate. The resulting dark blue-green solution is a concentrated stock of the ABTS•+ radical. To achieve the desired working solution absorbance of 0.70 ± 0.02 , you must dilute this stock solution with an appropriate solvent, such as ethanol or a phosphate buffer.^[1] The exact dilution factor will vary depending on the initial concentration of the radical cation. Start with a

small volume of the stock solution and gradually add the solvent, monitoring the absorbance at 734 nm until the target value is reached.

Q2: My ABTS radical solution's absorbance is too low, below 0.68. How can I correct this?

A2: If the absorbance of your working solution is below the target range, you have likely over-diluted the stock solution. To correct this, you can add a small amount of the concentrated ABTS•+ stock solution to your working solution. Add the stock solution incrementally and mix well after each addition, checking the absorbance at 734 nm until it falls within the 0.70 ± 0.02 range.

Q3: The absorbance of my ABTS working solution is unstable and decreases over time. What could be the cause?

A3: The instability of the ABTS•+ working solution can be attributed to several factors:

- pH of the Dilution Solvent: The ABTS radical is most stable in an acidic environment (pH 4.0-5.0). At neutral or alkaline pH, the radical is less stable and can spontaneously decay, leading to a decrease in absorbance.^[2] If you are using a buffer like PBS at pH 7.4, some decay is expected.^[2]^[3]
- Exposure to Light: The ABTS radical is light-sensitive.^[3]^[4] It is crucial to prepare and store the solution in the dark to prevent its degradation.
- Contamination: Contamination of your reagents or glassware with antioxidant compounds can lead to a reduction of the ABTS•+ and a subsequent decrease in absorbance.

Q4: Can I use water to dilute the ABTS radical stock solution?

A4: While the ABTS radical is soluble in aqueous solutions, using ethanol or a buffered solution for dilution is generally recommended.^[1] The choice of solvent can influence the stability of the radical and the reaction kinetics with certain antioxidants.^[5] For consistency, it is important to use the same solvent for diluting the ABTS•+ solution and for dissolving your samples and standards.

Q5: How long is the prepared ABTS radical working solution stable?

A5: The stability of the ABTS \bullet working solution can be debatable.[6] When stored in the dark, the pre-formed radical is reported to be stable for over two days.[6] However, for optimal results, it is best to use a freshly prepared and properly diluted working solution for each experiment.[6] If you observe a significant drop in the absorbance of your blank during an experiment, it is advisable to prepare a fresh working solution.

Experimental Protocols

Preparation of ABTS Radical Cation (ABTS \bullet) Stock Solution

This protocol outlines the steps for generating the concentrated ABTS \bullet stock solution.

- Reagent Preparation:
 - Prepare a 7 mM ABTS solution by dissolving **ABTS diammonium salt** in deionized water.
 - Prepare a 2.45 mM potassium persulfate solution by dissolving potassium persulfate in deionized water.
- Generation of ABTS \bullet :
 - Mix the 7 mM ABTS solution and the 2.45 mM potassium persulfate solution in a 1:1 volume ratio.
 - Allow the mixture to stand in the dark at room temperature for 12-16 hours. This incubation period is essential for the complete formation of the ABTS \bullet radical, which will be visible as a dark blue-green solution.[3]

Preparation of ABTS \bullet Working Solution (Adjusting Absorbance to 0.7)

This protocol describes the dilution of the stock solution to obtain the working solution with the correct absorbance.

- Dilution of Stock Solution:
 - After the 12-16 hour incubation, take a small volume of the ABTS \bullet stock solution.

- Dilute the stock solution with a suitable solvent (e.g., ethanol or phosphate-buffered saline, pH 7.4). The dilution ratio can be in the range of 1:50 to 1:100, but this should be determined empirically.
- Absorbance Measurement:
 - Using a spectrophotometer, measure the absorbance of the diluted solution at 734 nm.
- Adjustment to Target Absorbance:
 - If the absorbance is higher than 0.72, add more solvent to the solution.
 - If the absorbance is lower than 0.68, add a small volume of the concentrated ABTS•+ stock solution.
 - Repeat the dilution/addition and measurement steps until the absorbance is stable at 0.70 \pm 0.02.

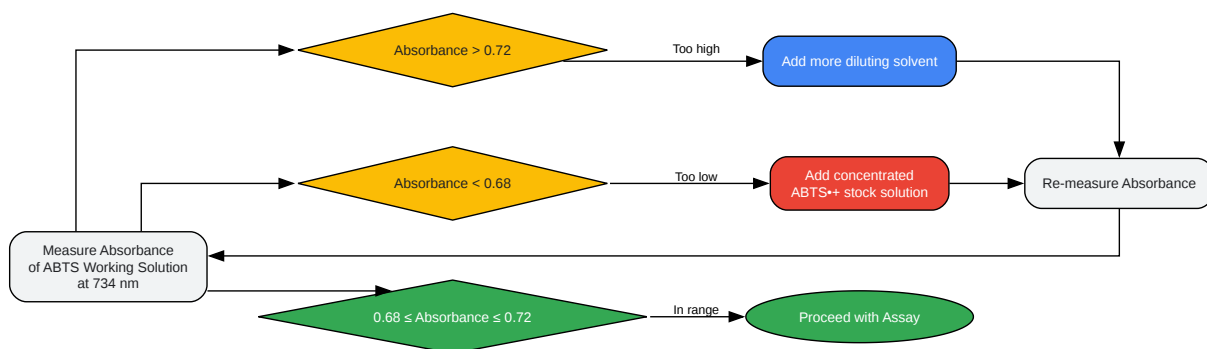
Data Presentation

The following table summarizes the key quantitative parameters for the preparation of the ABTS•+ solutions.

Parameter	Value	Notes
ABTS Stock Concentration	7 mM	Prepared in deionized water.
Potassium Persulfate	2.45 mM	Prepared in deionized water.
Incubation Time	12-16 hours	In the dark at room temperature for complete radical formation.[3]
Wavelength for Measurement	734 nm	The primary absorbance maximum for the ABTS•+ radical cation.[7]
Target Absorbance	0.70 ± 0.02	The desired absorbance for the ABTS•+ working solution before adding antioxidant samples.[1]

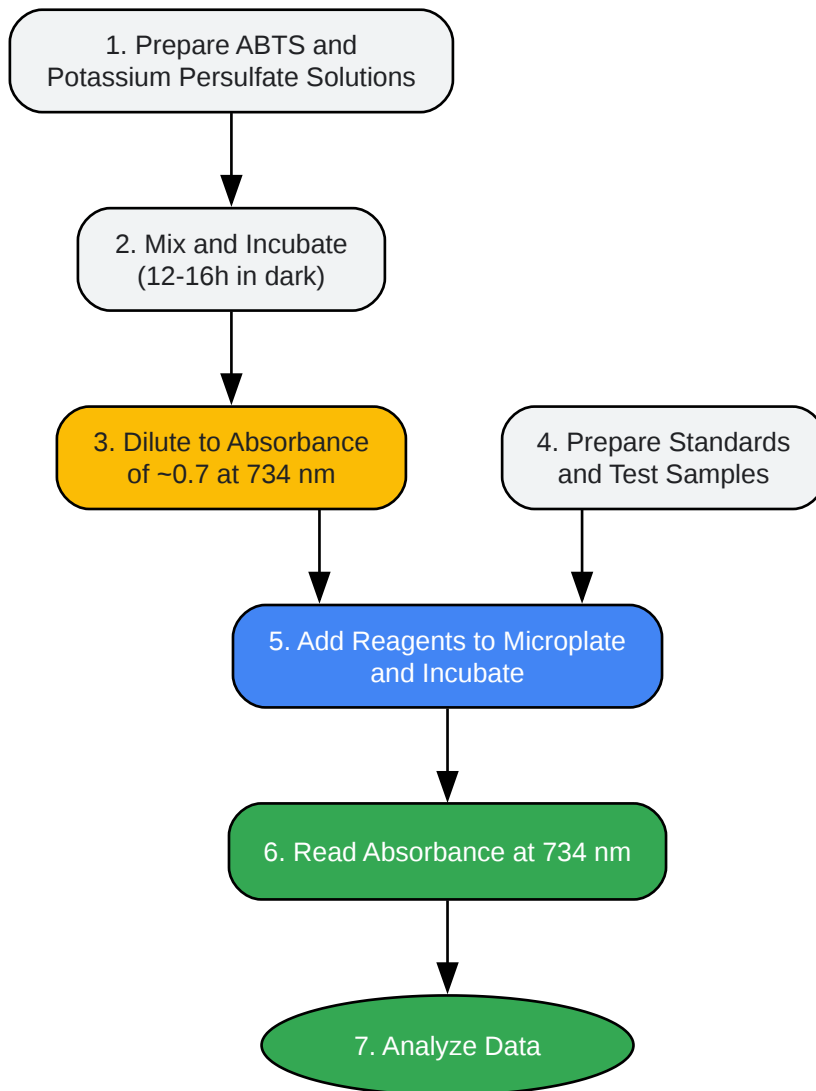
Visualizations

The following diagrams illustrate the troubleshooting workflow for adjusting the ABTS radical absorbance and the overall experimental workflow.



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Troubleshooting workflow for adjusting ABTS radical absorbance.



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Overall experimental workflow for the ABTS assay.

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